

Compound of Interest

Compound Name: Cyclohexane

Cat. No.: B081311

An In-Depth Technical Guide to the Molecular Formula and Structure of **Cyclohexane**

Abstract

Cyclohexane (C₆H₁₂) is a foundational cycloalkane in organic chemistry, pivotal both as an industrial precursor and a structural motif in complex molecules for researchers and scientists.

Fundamental Properties and Nomenclature

Cyclohexane is a saturated alicyclic hydrocarbon with the molecular formula C₆H₁₂.^{[1][2][3]} It consists of a six-membered ring of carbon atoms, with

Physical and Chemical Properties

A summary of **cyclohexane**'s core physicochemical properties is presented below. Its low density and insolubility in water are characteristic of non-polar

Property
Molecular Formula
Molecular Weight
Appearance
Odor
Density
Melting Point
Boiling Point
Solubility in Water
Flash Point

IUPAC Nomenclature

The naming of cycloalkanes follows systematic IUPAC rules.^{[7][8]}

- Parent Chain: For an unsubstituted ring, the name is simply the prefix "cyclo-" followed by the name of the alkane with the corresponding number of carbons (e.g., cyclohexane).
- Substituted Cycloalkanes:
 - If the alkyl substituent has fewer carbons than the ring, the compound is named as an alkyl-substituted cycloalkane (e.g., methylcyclohexane).^[4]
 - If the alkyl chain has more carbons than the ring, the ring is treated as a substituent (cycloalkyl) on the alkane chain (e.g., 1-cyclohexylheptane).
- Numbering Substituents:
 - For a single substituent, no number is needed.

- For multiple substituents, the ring is numbered to give the substituents the lowest possible locants. Numbering begins at one substituent and proceeds in the direction that gives the lowest possible numbers.
- If multiple numbering schemes are possible, substituents are listed alphabetically, and the first-listed group receives the lowest possible number.

Conformational Analysis: Beyond the Planar Hexagon

A flat, two-dimensional hexagonal structure for **cyclohexane** is improbable and energetically unfavorable.^{[11][12]} Such a structure would require inter

The Chair Conformation: The Ground State

The most stable and predominant conformation of **cyclohexane** is the chair conformation.^{[11][13]} At room temperature, over 99.99% of **cyclohexane**

- Angle Strain: All C-C-C bond angles are approximately 111° , very close to the ideal 109.5° tetrahedral angle.^[11]
- Torsional Strain: All adjacent C-H and C-C bonds are perfectly staggered, minimizing repulsive interactions.^[14]

In the chair conformation, the twelve hydrogen atoms occupy two distinct types of positions:

- Axial (a): Six hydrogens are oriented parallel to the principal axis of the ring, pointing straight up or down.^{[13][14]}
- Equatorial (e): The other six hydrogens are located around the "equator" of the ring, pointing outwards from the perimeter.^{[13][14]}

Each carbon atom has one axial and one equatorial hydrogen. On adjacent carbons, the axial positions alternate pointing up and down, as do the equatorial positions.

```
graph TD
    subgraph G
        direction LR
        C1((C1)) --- C2((C2))
        C2 --- C3((C3))
        C3 --- C4((C4))
        C4 --- C5((C5))
        C5 --- C6((C6))
        C6 --- C1
    end
```

```
// Carbon nodes
C1 [pos="0,1.5!", label="C"];
C2 [pos="-1.3,-0.75!", label="C"];
C3 [pos="-0.8,-2.25!", label="C"];
C4 [pos="0.8,-2.25!", label="C"];
C5 [pos="1.3,-0.75!", label="C"];
C6 [pos="0,-1!", label="", style=invis]; // Center for labels
```

```
// Ring bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
```

```
// Axial Hydrogens (red)
node [fillcolor="#EA4335", width=0.3, height=0.3];
H1a [pos="0,2.5!", label="H"];
H2a [pos="-2.1,0.25!", label="H"];
H3a [pos="-1.3,-3.25!", label="H"];
H4a [pos="1.3,-3.25!", label="H"];
H5a [pos="2.1,0.25!", label="H"];
```

```
// Equatorial Hydrogens (green)
node [fillcolor="#34A853", width=0.3, height=0.3];
H1e [pos="0.8,1.5!", label="H"];
H2e [pos="-1.9,-1.5!", label="H"];
H3e [pos="-0.2,-2.75!", label="H"];
H4e [pos="0.2,-2.75!", label="H"];
H5e [pos="1.9,-1.5!", label="H"];

// Bonds to Hydrogens
edge [style=dashed];
C1 -- H1a [label="axial", fontcolor="#EA4335"];
C1 -- H1e [label="equatorial", fontcolor="#34A853"];
C2 -- H2a; C2 -- H2e;
C3 -- H3a; C3 -- H3e;
C4 -- H4a; C4 -- H4e;
C5 -- H5a; C5 -- H5e;

// Invisible node for caption
caption [shape=plain, label="Axial (red) and Equatorial (green) positions in chair cyclohexane.", pos="0,-4!"
]
```

Caption: Energy profile of the **cyclohexane** ring flip process.

Spectroscopic Characterization

The dynamic nature of **cyclohexane** is clearly reflected in its spectroscopic data.

- ¹H NMR Spectroscopy: Due to the rapid chair-chair interconversion at room temperature, the axial and equatorial hydrogens are equivalent, resulting in a single multiplet for all six protons.
- ¹³C NMR Spectroscopy: For the same reason, all six carbon atoms are equivalent and give rise to a single signal.

- Infrared (IR) Spectroscopy: The IR spectrum of **cyclohexane** is characteristic of a saturated hydrocarbon. It
- Mass Spectrometry: In mass spectrometry, **cyclohexane** exhibits a molecular ion peak (M^+) at an m/z ratio of 84.

Synthesis and Chemical Reactivity

Synthesis

- Industrial Production: The primary industrial method for producing **cyclohexane** is the catalytic hydrogenation of cyclohexene:
$$C_6H_{10} + 3 H_2 \rightarrow C_6H_{12}$$
- Laboratory Synthesis: In a laboratory setting, cyclohexene can be hydrogenated to **cyclohexane**. Cyclohexene is

Key Reactions

As a saturated alkane, **cyclohexane** is relatively inert.^[3] Its reactions typically require energy input (e.g.

- Free-Radical Halogenation: **Cyclohexane** reacts with halogens like chlorine (Cl_2) and bromine (Br_2) in the presence of UV light:
$$C_6H_{12} + Cl_2 \xrightarrow{UV \text{ light}} C_6H_{11}Cl + HCl$$

- Oxidation: While resistant to mild oxidizing agents, **cyclohexane** can be oxidized under industrial conditions

Applications in Drug Development and Industry

The significance of **cyclohexane** extends from large-scale industrial processes to the intricate world of medicine.

- Industrial Solvent and Precursor: It is widely used as a non-polar solvent for resins, fats, and waxes. Its
- Pharmaceutical Applications:
 - Solvent and Intermediate: **Cyclohexane** serves as a solvent for reactions and in extraction and recrystallization.
 - Structural Motif: The **cyclohexane** ring is a common structural component in many pharmaceutical drugs (e.g.,
 - Computer-Aided Drug Design (CADD): The principles governing **cyclohexane** conformations are applied in CADD

Safety and Handling

Cyclohexane is a highly flammable liquid and its vapors can form explosive mixtures with air.[3][6][23] It is

Protocol for Safe Handling:

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, spark, and open flames.
- Handling: Use only in well-ventilated areas or under a chemical fume hood.[23] Ground and bond containers during transfer.
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses or goggles, and flame-retardant clothing.
- Spill Management: Absorb spills with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.

Conclusion

Cyclohexane provides a classic and essential case study in the relationship between molecular formula, three-dimensional structure, and chemical properties.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 8078, **Cyclohexane**.
- Wikipedia. (2024). **Cyclohexane**.

- Wikipedia. (2024). **Cyclohexane** conformation.
- Chemistry LibreTexts. (2024). 4.1: Naming Cycloalkanes.
- Chemistry LibreTexts. (2022). 4.5: Conformations of **Cyclohexane**.
- Doc Brown's Chemistry. (n.d.). ¹H proton nmr spectrum of cyclohexene.
- New Jersey Department of Health. (2010). Hazardous Substance Fact Sheet: **Cyclohexane**.
- Chemistry LibreTexts. (2023). Reactions of Alkenes with Halogens.
- Scribd. (n.d.). Synthesis of Cyclohexanol To Cyclohexene - Lab Report.
- Wikipedia. (2024). Ring flip.
- chemistNATE. (2020). Draw the ¹H NMR Spectrum for **Cyclohexane** (C₆H₁₂).
- National Center for Biotechnology Information. (2022). **Cyclohexane**-1,3-dione Derivatives as Future Therapeut
- Carl ROTH. (2018). Safety Data Sheet: **Cyclohexane**.
- OpenStax. (2023). 4.1 Naming Cycloalkanes.
- Writing in Biology. (2019). Procedure for Synthesis of Cyclohexene.
- The Organic Chemistry Tutor. (2018). Halogenation of Alkenes & Halohydrin Formation Reaction Mechanism.
- Master Organic Chemistry. (2014). The **Cyclohexane** Chair Flip - Energy Diagram.
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: **Cyclohexane**.
- Master Organic Chemistry. (2013). Halogenation At Tiffany's.
- Medium. (2022). Production of Cyclohexanol from Cyclohexene.

- Study.com. (2023). **Cyclohexane** Conformations Explained: Chair, Boat and Twist-Boat.
- Professor Dave Explains. (2015). IUPAC Nomenclature of Cyclic Compounds.
- Chemistry LibreTexts. (2021). 4.3: Conformation Analysis of **Cyclohexane**.
- Australian Government Department of Climate Change, Energy, the Environment and Water. (2022). **Cyclohexane**.
- Master Organic Chemistry. (2014). Conformations of **Cyclohexane** (and Cyclopentane).
- Chemius. (2021). Safety data sheet: **Cyclohexane**.
- Reddit. (2024). Where's all that energy coming from for ring flip?.
- ResearchGate. (n.d.). Catalytic Oxidation of **Cyclohexane** in the Presence of Various Metal Bromides.
- GeeksforGeeks. (2023). **Cyclohexane**.
- Doc Brown's Chemistry. (n.d.). C₆H₁₂ **cyclohexane** low high resolution ¹H proton nmr spectrum.
- Organic Chemistry Portal. (n.d.). Synthesis of **cyclohexanes**.
- Chemistry LibreTexts. (2023). 4.1: Naming Cycloalkanes.
- Study.com. (n.d.). **Cyclohexane** | Formula, Structure & Density.
- BYJU'S. (n.d.). **Cyclohexane** Structure.
- Pearson+. (n.d.). Write a mechanism for the light-initiated reaction of **cyclohexane**....
- DAV University. (n.d.). 6.5 Conformations of **Cyclohexane**.
- Organic Chemistry Tutor. (n.d.). Nomenclature of Alkanes and Cycloalkanes.

- Hyma Synthesis Pvt. Ltd. (n.d.). Welcome To Hyma Synthesis Pvt. Ltd.
- University Course Materials. (n.d.). Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis.
- Chemistry LibreTexts. (2021). 3.11: **Cyclohexane**.
- Quora. (2018). How could you distinguish between cyclohexene and **cyclohexane** by using IR spectroscopy?.

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Sources

1. Cyclohexane | C₆H₁₂ | CID 8078 - PubChem [pubchem.ncbi.nlm.nih.gov]
 2. Cyclohexane - Wikipedia [en.wikipedia.org]
 3. Cyclohexane - GeeksforGeeks [geeksforgeeks.org]
 4. byjus.com [byjus.com]
 5. Cyclohexane | 110-82-7 [chemicalbook.com]
 6. CYCLOHEXANE Online | CYCLOHEXANE Manufacturer and Suppliers [scimplify.com]
 7. chem.libretexts.org [chem.libretexts.org]
 8. 4.1 Naming Cycloalkanes - Organic Chemistry | OpenStax [openstax.org]
 9. organicchemistrytutor.com [organicchemistrytutor.com]
 10. chem.libretexts.org [chem.libretexts.org]
 11. chem.libretexts.org [chem.libretexts.org]
 12. chem.libretexts.org [chem.libretexts.org]
 13. Cyclohexane conformation - Wikipedia [en.wikipedia.org]
 14. m.youtube.com [m.youtube.com]
 15. Ring flip - Wikipedia [en.wikipedia.org]
 16. C₆H₁₂ cyclohexane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 cyc
 17. m.youtube.com [m.youtube.com]
 18. quora.com [quora.com]
 19. scribd.com [scribd.com]
 20. Procedure for Synthesis of Cyclohexene | Writing in Biology [bcrb.bio.umass.edu]
 21. Write a mechanism for the light-initiated reaction of cyclohexane... | Study Prep in Pearson+ [pearson.com]
 22. Cyclohexane-1,3-dione Derivatives as Future Therapeutic Agents for NSCLC: QSAR Modeling, In Silico ADME-Tox Properties, and Structure-B
 23. chemos.de [chemos.de]
 24. carlroth.com [carlroth.com]
 25. Mobile [my.chemius.net]
 26. nj.gov [nj.gov]
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